

Essential Safety and Operational Guidance for Handling 4-Cyano-4'-pentylbiphenyl

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Compound of Interest

Compound Name: 4-Cyano-4'-pentylbiphenyl

Cat. No.: B1218408

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential safety and logistical information for the handling of **4-Cyano-4'-pentylbiphenyl** (also known as 5CB), including detailed operational and disposal plans.

Hazard Identification and Classification

4-Cyano-4'-pentylbiphenyl is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.^{[1][2][3][4][5]} It is also known to cause skin and serious eye irritation and may cause respiratory irritation.^{[1][3][4][6]}

GHS Hazard Statements:

- H302: Harmful if swallowed^{[3][4]}
- H312: Harmful in contact with skin^{[3][4]}
- H315: Causes skin irritation^{[1][3][4]}
- H319: Causes serious eye irritation^{[1][3][4]}
- H332: Harmful if inhaled^{[3][4][5]}
- H335: May cause respiratory irritation^{[1][3][4]}

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C18H19N	[1][4]
Molecular Weight	249.36 g/mol	[1][4]
CAS Number	40817-08-1	[1][2]
EC Number	255-093-2	[3]
Acute Toxicity	Category 4 (Oral, Dermal, Inhalation)	[2][3][6]
Skin Corrosion/Irritation	Category 2	[2][3]
Serious Eye Damage/Irritation	Category 2	[2][3]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)	[2][3]
NFPA Code	H-2, F-1, R-0	[1]

Acute toxicity data is not quantitatively available in the provided search results.

Personal Protective Equipment (PPE)

To ensure personal safety when handling **4-Cyano-4'-pentylbiphenyl**, the following personal protective equipment is mandatory.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and eye irritation.[1][2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and protective clothing to prevent skin exposure.	Prevents skin contact and irritation.[1][2]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.	Protects against inhalation of harmful dust or fumes.[2]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of **4-Cyano-4'-pentylbiphenyl**.

1. Engineering Controls:

- Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[3][6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2]

2. Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][3][5]
- Avoid contact with skin and eyes.[3][6]
- Wash hands thoroughly after handling.[1][3][5]
- Do not eat, drink, or smoke in the handling area.[1][3][5][6][7]

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Store away from strong oxidizing agents.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Emergency Procedures

Emergency	First-Aid Measures
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or physician if you feel unwell. [1] [3] [5]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Get medical attention. [2] [3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. Get medical attention. [1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or physician immediately. [1] [2]
Fire	Use a tri-class dry chemical fire extinguisher, carbon dioxide, or chemical foam. [1] [2]
Spill	Ventilate the area. Contain the spill with sand or absorbent material and deposit it in a sealed bag or container for disposal as hazardous waste. [1]

Disposal Plan

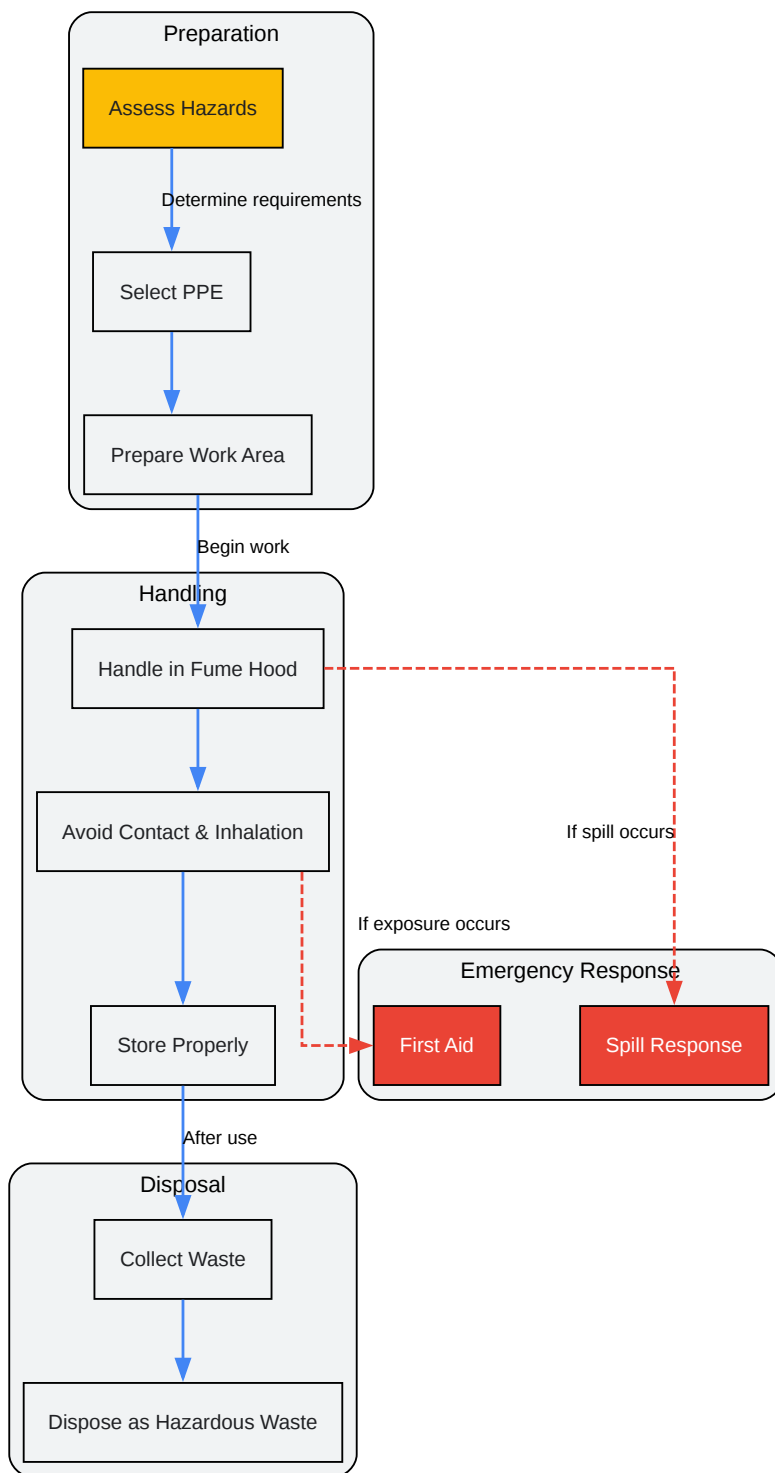
All waste containing **4-Cyano-4'-pentylbiphenyl** must be treated as hazardous waste.

- Waste Collection: Collect waste material in a sealed, properly labeled container.

- Disposal: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with all applicable federal, state, and local regulations.[1][3][5] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[2]

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **4-Cyano-4'-pentylbiphenyl**.



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Caption: Workflow for safe handling of **4-Cyano-4'-pentylbiphenyl**.

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References

- 1. 4-Cyano-4'-pentylbiphenyl SDS (Safety Data Sheet) | Flinn Scientific [[flinnsci.com](https://www.flinnsci.com)]
- 2. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 3. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 4. 4-Cyano-4'-pentylbiphenyl | C₁₈H₁₉N | CID 92319 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Cyano-4'-pentylbiphenyl | 40817-08-1 | TCI AMERICA [[tcichemicals.com](https://www.tcichemicals.com)]
- 6. [guidechem.com](https://www.guidechem.com) [[guidechem.com](https://www.guidechem.com)]
- 7. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling 4-Cyano-4'-pentylbiphenyl]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1218408#personal-protective-equipment-for-handling-4-cyano-4-pentylbiphenyl>]

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